

# A Technical Guide to Commercial Ozenoxacin-d3

## Reference Standards for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

### Compound of Interest

Compound Name: Ozenoxacin-d3

Cat. No.: B12372220

[Get Quote](#)

### For Immediate Release

This technical guide provides researchers, scientists, and drug development professionals with an in-depth overview of commercially available **Ozenoxacin-d3** reference standards.

**Ozenoxacin-d3**, a deuterated analog of the quinolone antibiotic Ozenoxacin, serves as an ideal internal standard for highly accurate and precise quantification in bioanalytical studies, particularly those employing liquid chromatography-mass spectrometry (LC-MS). This document outlines key suppliers, their product specifications, relevant experimental methodologies, and the biological pathway of Ozenoxacin.

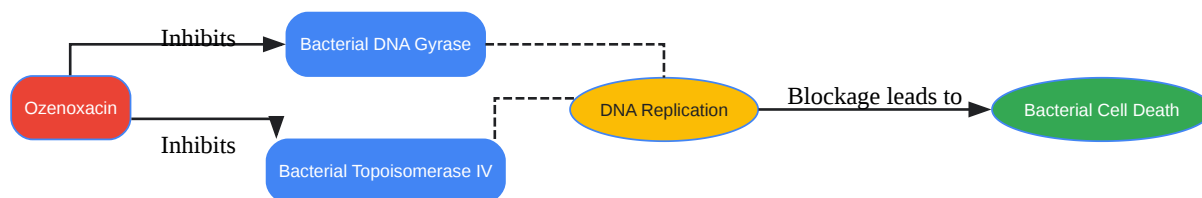
## Commercial Suppliers of Ozenoxacin-d3

A critical aspect of any quantitative analysis is the quality and characterization of the reference standard. Several reputable suppliers offer **Ozenoxacin-d3** for research purposes. The following table summarizes the available quantitative data for **Ozenoxacin-d3** from prominent commercial sources.

Supplier	Catalog Number	Molecular Formula	Molecular Weight ( g/mol )	Purity	Available Quantities
ARTIS STANDARDS	AC0526[1]	C <sub>21</sub> H <sub>18</sub> D <sub>3</sub> N <sub>3</sub> O <sub>3</sub> [1]	366.18[1]	Not explicitly stated; sold as a stable isotope-labeled internal standard.	Contact for details.[1]
Cleanchem	CL-OZX-04	C <sub>21</sub> H <sub>18</sub> D <sub>3</sub> N <sub>3</sub> O <sub>3</sub>	366.4	Provided with comprehensive characterization data.	Custom synthesis.
MedChemExpress	HY-116237A	Not explicitly stated for the free base; C <sub>21</sub> H <sub>19</sub> D <sub>3</sub> CIN <sub>3</sub> O <sub>3</sub> for HCl salt.	Not explicitly stated for the free base; 402.88 for HCl salt.	Not explicitly stated; sold as a deuterium-labeled compound.[2]	1mg, 5mg, 10mg, 25mg, 50mg, 100mg (for HCl salt).

## Mechanism of Action: Inhibition of Bacterial DNA Replication

Ozenoxacin exerts its antibacterial effect by targeting two essential bacterial enzymes: DNA gyrase and topoisomerase IV. These enzymes are critical for bacterial DNA replication, transcription, and repair. By inhibiting these enzymes, Ozenoxacin induces double-stranded breaks in the bacterial chromosome, ultimately leading to cell death. The dual-targeting mechanism of Ozenoxacin contributes to its potent bactericidal activity and a low propensity for the development of bacterial resistance.



[Click to download full resolution via product page](#)

Ozenoxacin's dual inhibition of bacterial DNA gyrase and topoisomerase IV.

## Experimental Protocols: Bioanalytical Quantification of Ozenoxacin using Ozenoxacin-d3 Internal Standard

The use of a deuterated internal standard like **Ozenoxacin-d3** is the gold standard for quantitative bioanalysis by LC-MS/MS. It corrects for variability during sample preparation and analysis, ensuring high accuracy and precision. While a specific, detailed protocol for an Ozenoxacin assay using **Ozenoxacin-d3** was not publicly available in the searched literature, a general and widely accepted methodology for such an analysis is presented below. This protocol is based on established principles of bioanalytical method validation.

**Objective:** To accurately quantify the concentration of Ozenoxacin in a biological matrix (e.g., plasma, tissue homogenate) using **Ozenoxacin-d3** as an internal standard.

**Materials:**

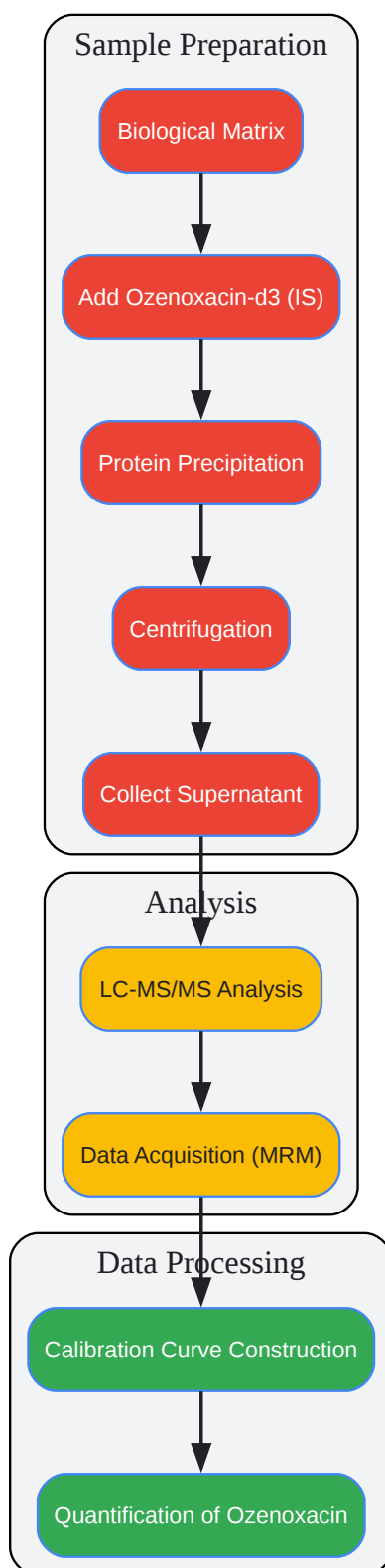
- Ozenoxacin reference standard
- **Ozenoxacin-d3** internal standard
- Biological matrix (e.g., human plasma)
- HPLC-grade methanol and acetonitrile
- HPLC-grade formic acid or ammonium acetate

- Reagent-grade water
- Protein precipitation solvent (e.g., acetonitrile or methanol)
- LC-MS/MS system with electrospray ionization (ESI) source

Procedure:

- Preparation of Stock Solutions (1 mg/mL):
  - Accurately weigh and dissolve Ozenoxacin and **Ozenoxacin-d3** in a suitable solvent (e.g., methanol) to prepare individual stock solutions.
- Preparation of Working Solutions:
  - Prepare a series of Ozenoxacin working solutions for the calibration curve by serially diluting the stock solution with the appropriate solvent.
  - Prepare a working solution of the **Ozenoxacin-d3** internal standard at a fixed concentration.
- Sample Preparation (Protein Precipitation):
  - To a 100 µL aliquot of the biological matrix sample, calibration standard, or quality control sample, add a fixed volume of the **Ozenoxacin-d3** internal standard working solution.
  - Add three volumes of cold protein precipitation solvent (e.g., 300 µL of acetonitrile).
  - Vortex vigorously for 1-2 minutes to ensure thorough mixing and protein precipitation.
  - Centrifuge the samples at high speed (e.g., >10,000 x g) for 10 minutes to pellet the precipitated proteins.
  - Carefully transfer the supernatant to a clean vial for LC-MS/MS analysis.
- LC-MS/MS Analysis:
  - Chromatographic Conditions:

- Column: A suitable C18 reversed-phase column.
- Mobile Phase A: Water with 0.1% formic acid or 10 mM ammonium acetate.
- Mobile Phase B: Acetonitrile or methanol with 0.1% formic acid.
- Gradient: A suitable gradient to ensure separation of Ozenoxacin from matrix components.
- Flow Rate: A typical flow rate for analytical LC-MS.
- Injection Volume: 5-10  $\mu$ L.
- Mass Spectrometric Conditions:
  - Ionization Mode: Electrospray Ionization (ESI) in positive ion mode.
  - Detection Mode: Multiple Reaction Monitoring (MRM).
  - MRM Transitions: Determine the optimal precursor to product ion transitions for both Ozenoxacin and **Ozenoxacin-d3** by infusing individual standard solutions.
- Data Analysis:
  - Construct a calibration curve by plotting the peak area ratio of Ozenoxacin to **Ozenoxacin-d3** against the nominal concentration of the calibration standards.
  - Determine the concentration of Ozenoxacin in the unknown samples by interpolating their peak area ratios from the calibration curve.



[Click to download full resolution via product page](#)

A typical workflow for the bioanalysis of Ozenoxacin using a deuterated internal standard.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Ozenoxacin D3 [artis-standards.com]
- 2. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [A Technical Guide to Commercial Ozenoxacin-d3 Reference Standards for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12372220#commercial-suppliers-of-ozenoxacin-d3-reference-standard]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)